

m-PEG5-phosphonic acid ethyl ester safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m-PEG5-phosphonic acid ethyl ester*

Cat. No.: *B609273*

[Get Quote](#)

An in-depth guide on the safety and handling of **m-PEG5-phosphonic acid ethyl ester** for researchers, scientists, and drug development professionals.

Disclaimer: A specific, official Safety Data Sheet (SDS) for **m-PEG5-phosphonic acid ethyl ester** (CAS No. 1807512-42-0) was not publicly available at the time of this writing. The following information is a compilation of data from chemical suppliers and safety data for structurally related compounds, such as phosphonic acid and its esters. This guide is intended for informational purposes only and should not be considered a substitute for a manufacturer-provided SDS. Always consult the official SDS from your supplier before handling this chemical.

Chemical Identification

m-PEG5-phosphonic acid ethyl ester is a heterobifunctional PEG linker used in bioconjugation and for the synthesis of Proteolysis Targeting Chimeras (PROTACs)[1][2]. It is intended for research use only and is not for human or veterinary use[3].

Identifier	Value
Chemical Name	m-PEG5-phosphonic acid ethyl ester
Synonyms	Diethyl (2,5,8,11,14-pentaoxaheptadecan-16-yl)phosphonate, 1-[2-[2-[2-(2-diethoxyphosphorylethoxy)ethoxy]ethoxy]ethoxy]-2-methoxyethane[4]
CAS Number	1807512-42-0[1][3][4][5]
Molecular Formula	C15H33O8P[1][4][5]
Molecular Weight	372.39 g/mol [1][5][6]
Chemical Structure	CCOP(=O)(CCOCCOCCOCCOCCOC)OCC[1]

Representative Hazard Profile

The specific toxicological properties of **m-PEG5-phosphonic acid ethyl ester** have not been fully investigated[7]. However, based on the safety data for related phosphonic acid compounds, the following hazards may be present.

GHS Hazard Classification (Potential, based on related compounds):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[8]
Skin Corrosion/Irritation	1A - 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation[8][9]
Serious Eye Damage/Eye Irritation	1 - 2	H318: Causes serious eye damage / H319: Causes serious eye irritation[8][9]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[9]
Hazardous to the Aquatic Environment, Chronic	2	H411: Toxic to aquatic life with long lasting effects[8]
Corrosive to metals	1	H290: May be corrosive to metals[8]

Precautionary Statements (Recommended):

Users should wash hands and any exposed skin thoroughly after handling[7]. Do not eat, drink, or smoke when using this product[8]. Avoid breathing dust, fumes, gas, mist, vapors, or spray[7]. Wear protective gloves, protective clothing, eye protection, and face protection[7][8][9]. Avoid release to the environment[8].

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure laboratory safety.

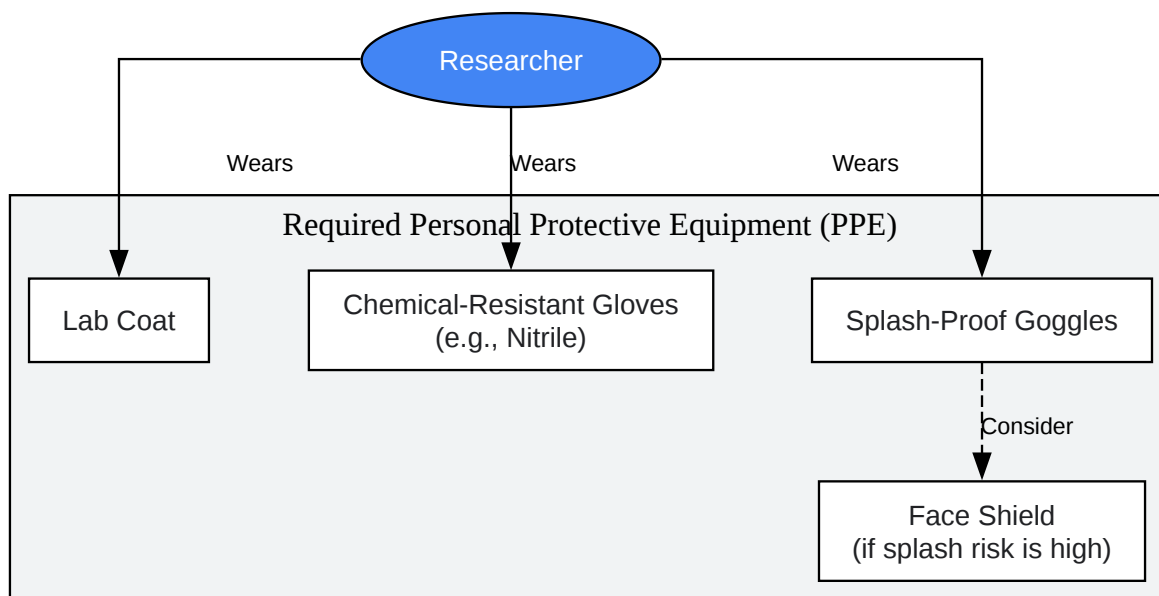
Parameter	Recommendation
Handling	Handle in accordance with good industrial hygiene and safety practices[7]. Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers should be close to the workstation location[7]. Avoid contact with skin and eyes[7].
Storage	Store in a dry, dark place[3]. Keep the container tightly closed[7][9]. Recommended storage temperatures are 0-4°C for the short term (days to weeks) and -20°C for the long term (months to years)[3].
Incompatible Materials	Oxidizing agents[7].

General Experimental Safety Protocols

The following protocols are based on general safety procedures for handling potentially hazardous laboratory chemicals.

Personal Protective Equipment (PPE)

A diagram illustrating the necessary PPE for handling this compound is provided below.

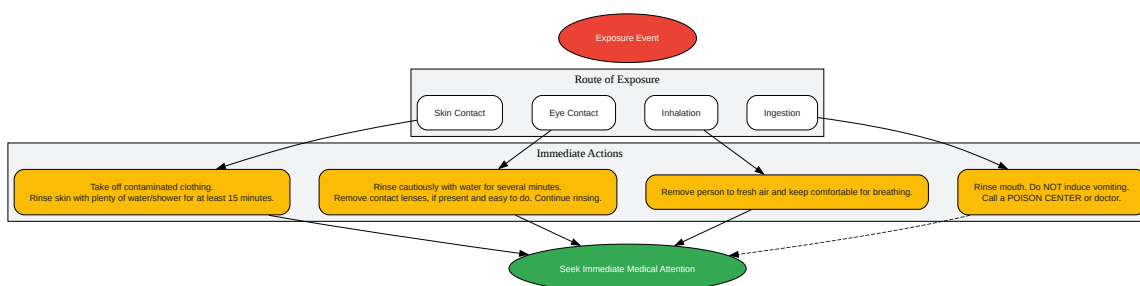


[Click to download full resolution via product page](#)

Caption: Required PPE for handling **m-PEG5-phosphonic acid ethyl ester**.

First-Aid Measures

In case of exposure, follow the first-aid measures outlined below. Seek medical attention if symptoms persist or are severe.

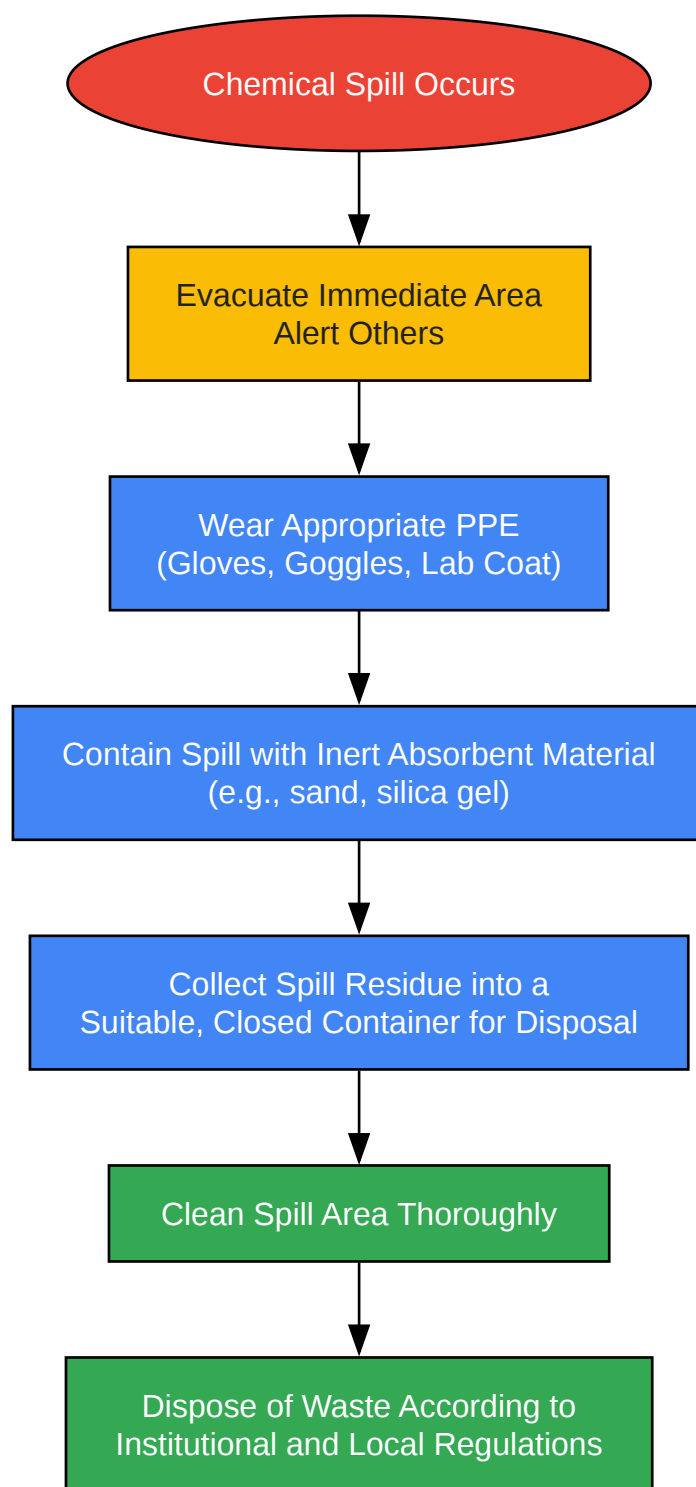


[Click to download full resolution via product page](#)

Caption: First-aid procedures for exposure to **m-PEG5-phosphonic acid ethyl ester**.

Spill Response

A general workflow for responding to a chemical spill is outlined below.



[Click to download full resolution via product page](#)

Caption: General workflow for chemical spill response.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Hazardous decomposition products may include carbon monoxide, carbon dioxide, and oxides of phosphorus[7].
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear[7].

Ecological Information

Based on data for related compounds, this chemical may be toxic to aquatic life with long-lasting effects[8]. Avoid release into the environment and do not let the product enter drains[8].

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not dispose of down the drain. Waste should be sent to an approved waste disposal plant[7].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biosynth.com [biosynth.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medkoo.com [medkoo.com]
- 4. Page loading... [wap.guidechem.com]
- 5. m-PEG5-phosphonic acid ethyl ester - Creative Biolabs [creative-biolabs.com]
- 6. M-Peg5-phosphonic acid ethyl ester [myskinrecipes.com]
- 7. fishersci.com [fishersci.com]

- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. phosphonics.com [phosphonics.com]
- To cite this document: BenchChem. [m-PEG5-phosphonic acid ethyl ester safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609273#m-peg5-phosphonic-acid-ethyl-ester-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com